

safe handling and storage procedures for 1-Bromo-2-methylcyclopropane

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Compound of Interest

Compound Name: 1-Bromo-2-methylcyclopropane

Cat. No.: B2624542

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This guide provides essential safety information, handling protocols, and storage procedures for **1-Bromo-2-methylcyclopropane** (CAS: 52914-88-2). Researchers, scientists, and drug development professionals should review this information before working with this compound.

Safety Data Summary

A comprehensive Safety Data Sheet (SDS) with detailed physical properties for **1-Bromo-2-methylcyclopropane** is not readily available in public literature.^[1] The information provided here is based on aggregated GHS classifications and safety information from chemical suppliers.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₄ H ₇ Br	PubChem[2]
Molecular Weight	135.00 g/mol	PubChem[2]
Storage Temperature	2-8°C, Sealed in a dry environment	BLD Pharm[3]
Boiling Point	Data not available in current literature	Benchchem[1]
Melting Point	Data not available in current literature	Benchchem[1]
Flash Point	Data not available; Classified as a flammable liquid	PubChem[2]

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the primary hazards associated with **1-Bromo-2-methylcyclopropane**?

A1: **1-Bromo-2-methylcyclopropane** is classified as a flammable liquid and vapor.[2] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Due to its irritant nature, appropriate PPE is crucial. This includes:

- **Eye Protection:** Chemical safety goggles are required. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, are recommended to prevent skin contact.[1] Always inspect gloves for integrity before use.
- **Body Protection:** A flame-resistant lab coat should be worn. Ensure it is kept closed.

- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[1\]](#)

Q3: I smell the compound even when working in a fume hood. What should I do?

A3: If you can smell the compound, it indicates a potential breach of containment.

- Troubleshooting Steps:
 - Ensure the fume hood sash is at the correct working height.
 - Check the fume hood's certification date and airflow monitor to ensure it is functioning correctly.
 - Examine your experimental setup for any leaks.
 - If the odor persists, safely shut down your experiment, close the container of **1-Bromo-2-methylcyclopropane**, lower the sash completely, and contact your institution's Environmental Health and Safety (EHS) department.

Q4: What is the correct procedure for storing **1-Bromo-2-methylcyclopropane**?

A4: The compound should be stored in a cool, dry, and well-ventilated area designated for flammable liquids.[\[3\]](#) The recommended storage temperature is between 2-8°C.[\[3\]](#) Containers must be kept tightly closed to prevent the escape of vapors and should be stored away from heat, sparks, and open flames.

Q5: What should I do in case of an accidental spill?

A5: For minor spills within a chemical fume hood:

- Experimental Protocol:
 - Alert colleagues in the immediate area.
 - Ensure you are wearing appropriate PPE.
 - Contain the spill with an inert absorbent material, such as vermiculite or sand.[\[1\]](#)

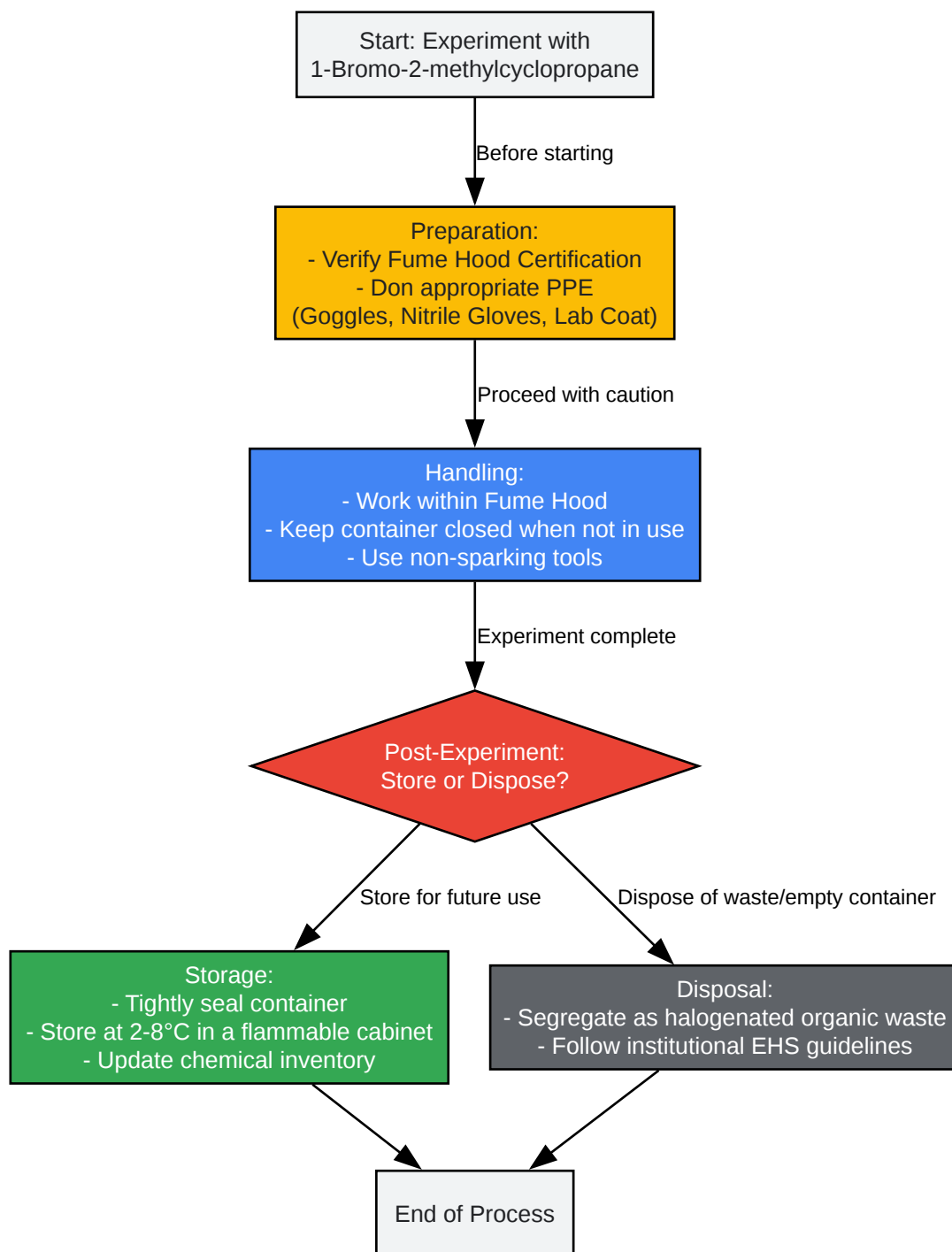
- Neutralize the area with a suitable agent like sodium bicarbonate.^[1]
- Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.
- Clean the spill area thoroughly.
- For larger spills or spills outside of a fume hood, evacuate the area and contact your EHS department immediately.

Q6: Are there any known chemical incompatibilities?

A6: While specific incompatibility data for **1-Bromo-2-methylcyclopropane** is limited, similar bromo-alkane compounds are incompatible with strong bases and strong oxidizing agents. Avoid these combinations unless your experimental protocol has been thoroughly reviewed and deemed safe.

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1-Bromo-2-methylcyclopropane**.



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Caption: Workflow for Safe Handling and Storage of **1-Bromo-2-methylcyclopropane**.

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